

Solubility Profile of Dazomet in Organic Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dazomet

Cat. No.: B121842

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **dazomet** in various organic solvents. **Dazomet**, a crystalline solid, is a broad-spectrum biocide used as a soil fumigant, nematicide, fungicide, and herbicide.[1] Its efficacy is linked to its decomposition into the active compound, methyl isothiocyanate (MITC), in the presence of moisture.[2]

Understanding its solubility in organic solvents is critical for formulation development, analytical method development, and for assessing its environmental fate and transport.

Quantitative Solubility Data

The solubility of **dazomet** has been determined in a range of organic solvents. The following table summarizes the available quantitative data, primarily at 20°C. It is important to note that **dazomet** is sensitive to temperatures above 50°C and moisture, which can lead to its degradation.[2][3]

Organic Solvent	Solubility (g/100 mL)	Solubility (g/kg)	Temperature (°C)	Reference
Acetone	13.1[3]	173[2][3]	20	[2][3]
Benzene	-	51[2][3]	20	[2][3]
Chloroform	30[3]	391[2][3]	20	[2][3]
Cyclohexane	-	400[2][3]	20	[2][3]
Diethyl Ether	-	6[2][3]	20	[2][3]
Dimethylformamide	30[3]	-	Not Specified	[3]
Dimethyl Sulfoxide	30[3]	-	Not Specified	[3]
Dioxane	8.0[3]	-	Not Specified	[3]
Ethanol	3.0[3]	15[2][3]	20	[2][3]
Ethyl Acetate	-	28.5 (28500 mg/L)[4]	20	[4]
Ethylene Glycol	3.0[3]	-	Not Specified	[3]
Ethylene Glycol Monomethyl Ether	5.0[3]	-	Not Specified	[3]
Isopropanol	0.5[3]	-	Not Specified	[3]
Trichloroethylene	30.0[3]	-	Not Specified	[3]
Xylene	1.1[3]	-	Not Specified	[3]

Note: Some sources report solubility in g/100 ml while others use g/kg. For solvents with known densities, approximate conversions can be made, but the original reported values are presented here for accuracy.

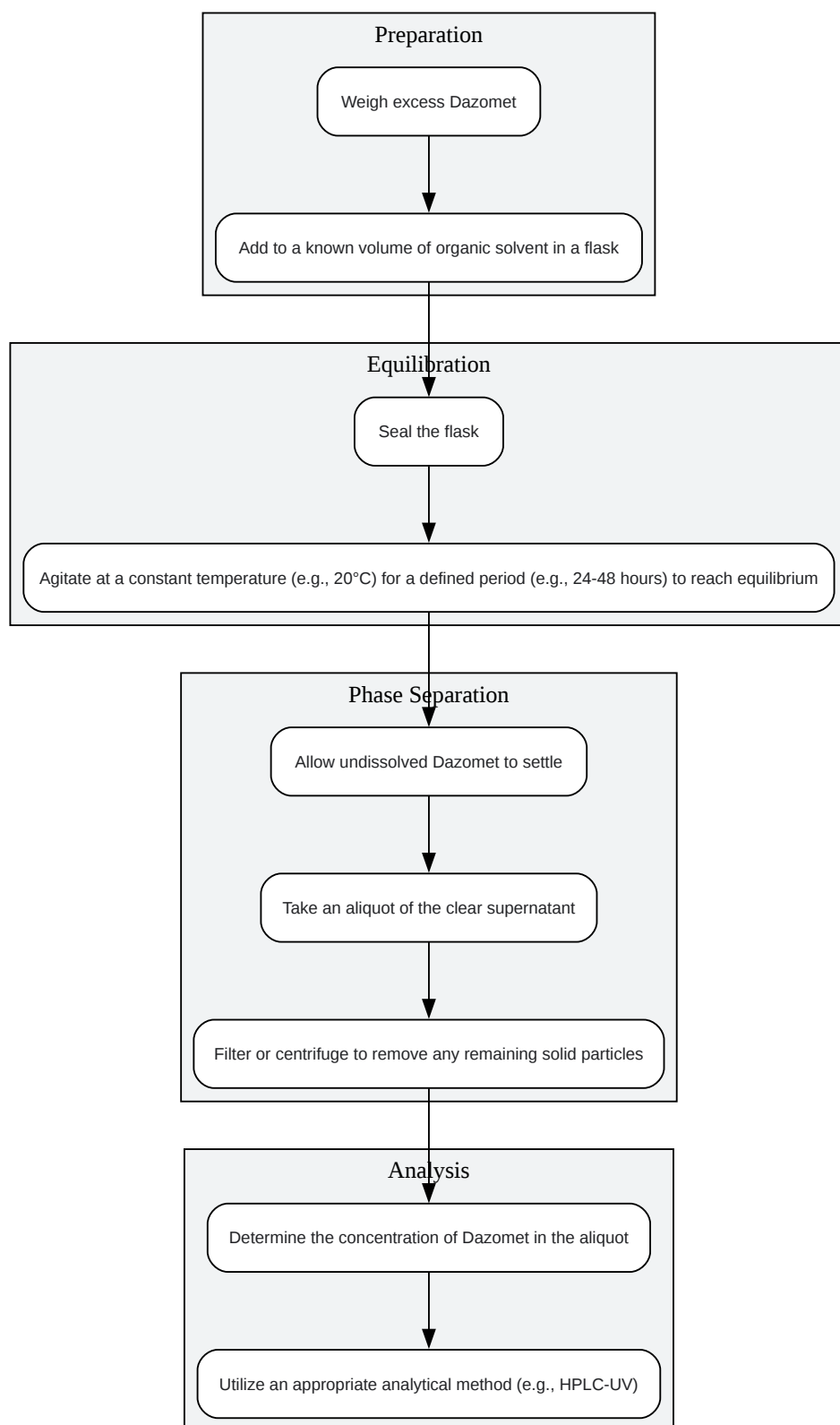
Experimental Protocols for Solubility Determination

While specific experimental protocols for determining the solubility of **dazomet** in the cited organic solvents are not readily available in the public domain, a general methodology can be outlined based on established international guidelines, such as the OECD Test Guideline 105. This guideline details two primary methods for determining the solubility of chemical substances: the Flask Method and the Column Elution Method. Given the solubility range of **dazomet** in many organic solvents (greater than 10^{-2} g/L), the Flask Method is the more appropriate general procedure.

Principle of the Flask Method

The Flask Method involves saturating the solvent with the test substance at a specific temperature and then measuring the concentration of the substance in the saturated solution.

General Experimental Workflow



[Click to download full resolution via product page](#)

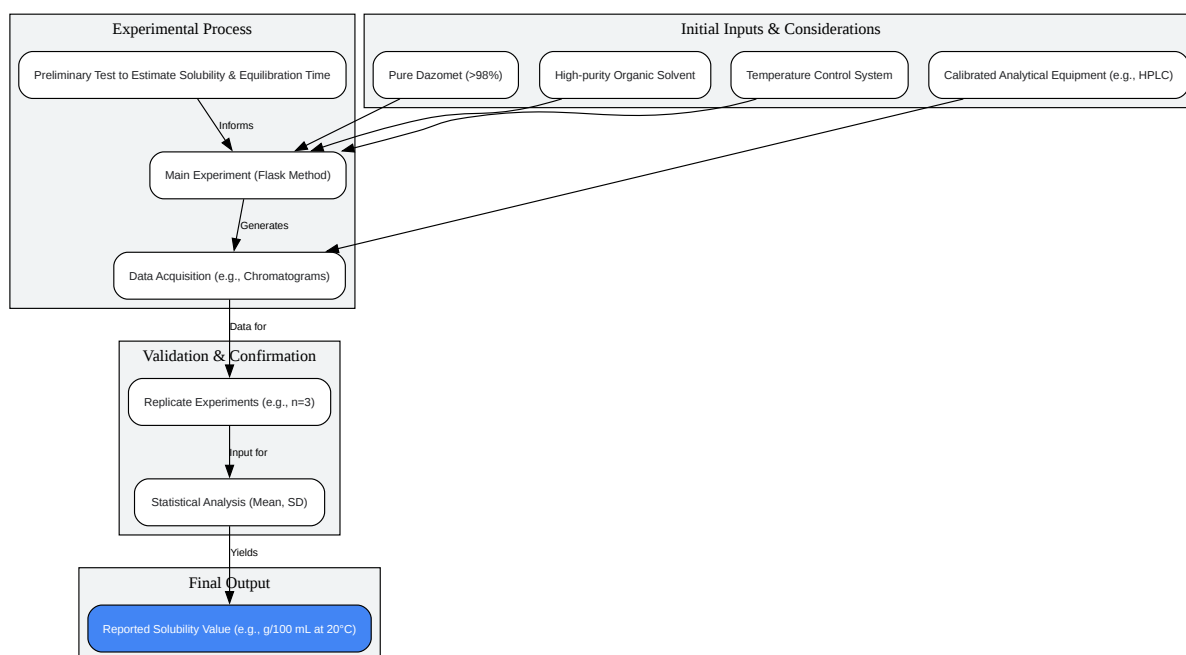
Fig. 1: General workflow for determining **Dazomet** solubility using the Flask Method.

Key Steps in the Experimental Protocol:

- **Preparation of the Saturated Solution:** An excess amount of pure, crystalline **dazomet** is added to a flask containing the organic solvent of interest. The flask is then sealed to prevent solvent evaporation.
- **Equilibration:** The mixture is agitated (e.g., using a magnetic stirrer or a shaker bath) at a constant, controlled temperature (typically 20 ± 0.5 °C) for a sufficient period to allow the system to reach equilibrium. A preliminary test is often conducted to determine the time required to achieve saturation.
- **Phase Separation:** Once equilibrium is reached, the agitation is stopped, and the undissolved **dazomet** is allowed to settle. A sample of the clear, saturated supernatant is carefully withdrawn. To ensure no solid particles are included in the sample for analysis, it is recommended to centrifuge or filter the aliquot.
- **Analysis of **Dazomet** Concentration:** The concentration of **dazomet** in the saturated solvent is determined using a validated analytical method. High-Performance Liquid Chromatography (HPLC) with UV detection is a common and suitable technique for the quantitative analysis of **dazomet**.^[5] A calibration curve is prepared using standard solutions of **dazomet** of known concentrations to accurately quantify the amount in the experimental sample.

Logical Relationships in Solubility Determination

The determination of solubility involves a series of logical steps and considerations to ensure accurate and reproducible results. The following diagram illustrates the decision-making process and key relationships in a typical solubility study.



[Click to download full resolution via product page](#)

Fig. 2: Logical flow for a robust solubility determination study.

This guide provides a foundational understanding of **dazomet**'s solubility in organic solvents, crucial for its handling, formulation, and analysis. For specific applications, it is recommended to perform solubility tests under the exact conditions of intended use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. hrcak.srce.hr [hrcak.srce.hr]
- 2. oecd.org [oecd.org]
- 3. filab.fr [filab.fr]
- 4. acri.gov.tw [acri.gov.tw]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Solubility Profile of Dazomet in Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b121842#dazomet-solubility-in-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com